

A Researcher's Guide to Control Experiments for RIPK2-IN-3

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Compound of Interest

Compound Name: *RIPK2-IN-3*
CAS No.: 1290490-78-6
Cat. No.: B3390941

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of experimental controls for research involving **RIPK2-IN-3**, a known inhibitor of Receptor-Interacting Protein Kinase 2 (RIPK2). Establishing the on-target efficacy and specificity of any kinase inhibitor is paramount. This document outlines essential control experiments, compares **RIPK2-IN-3** to alternative inhibitors, and provides detailed protocols for key validation assays.

Understanding RIPK2-IN-3 and Its Alternatives

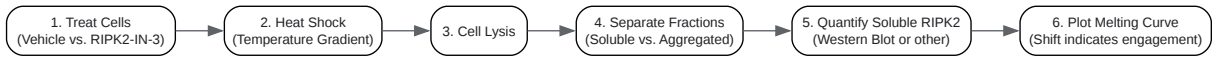
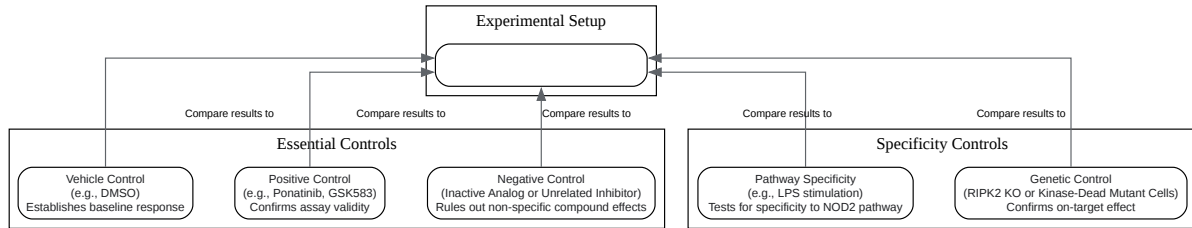
RIPK2-IN-3 is a small molecule inhibitor of RIPK2, a critical kinase in the NOD-like receptor signaling pathway that leads to the activation of NF- κ B and MAPK pathways and subsequent pro-inflammatory cytokine production.[1] Its utility in research hinges on rigorous validation against well-characterized alternative inhibitors.

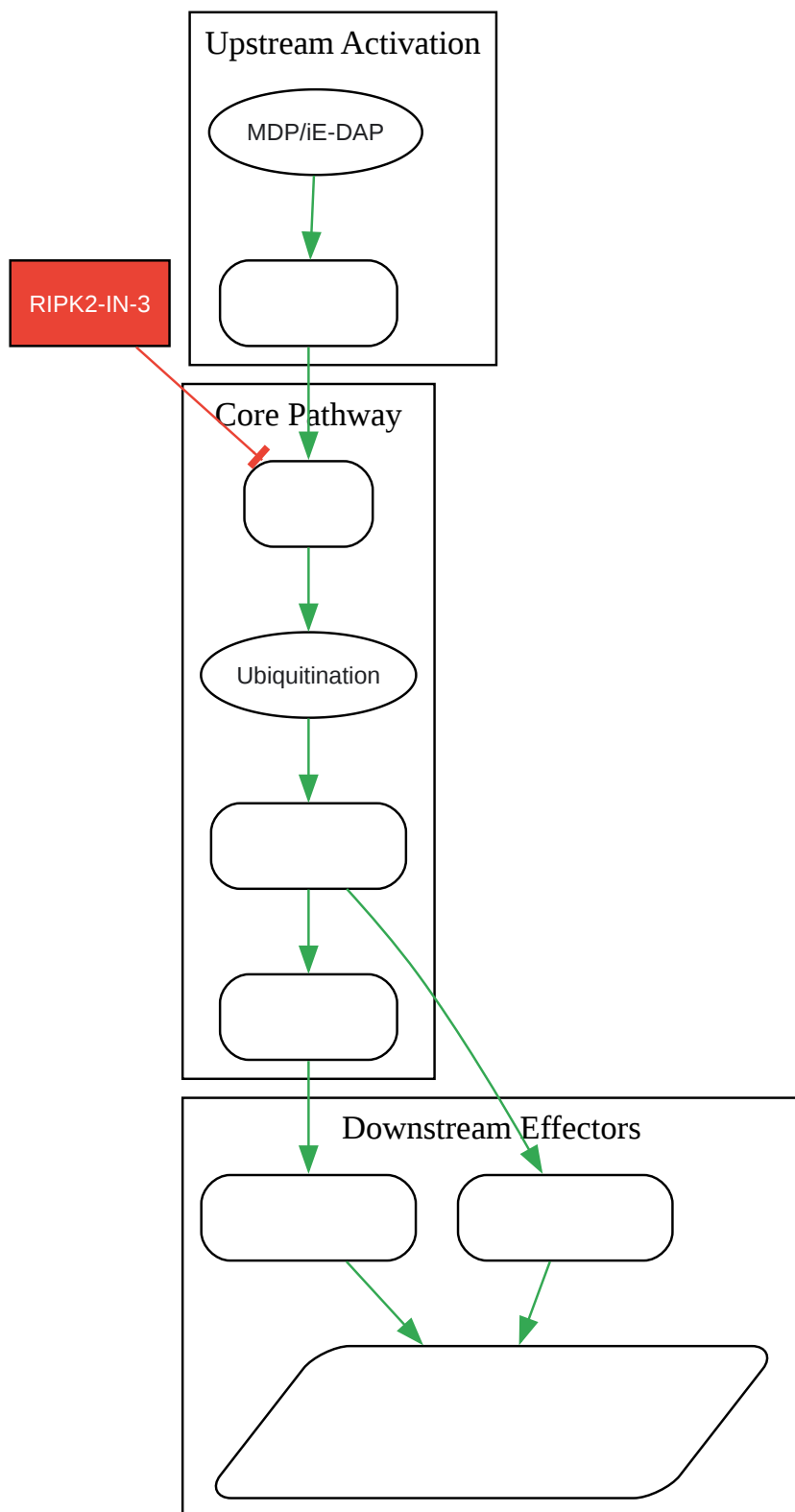
Table 1: Comparison of RIPK2 Inhibitors

Compound	Type	In Vitro IC50 (RIPK2)	Cellular Potency (NF-κB or Cytokine Inhibition)	Key Features
RIPK2-IN-3	Type I (presumed)	6.39 μM[1]	Data not readily available; expected to be lower potency	Commercially available research tool.
Ponatinib	Type II	6.7 nM[2][3]	~0.8 nM (NF-κB reporter)[4]	Potent, FDA-approved, targets the inactive "DFG-out" conformation.[2][4]
GSK583	Type I	5 nM[5]	~8 nM (TNFα production)[6]	Highly potent and selective for RIPK2.[5][6]
WEHI-345	Type I	130 nM[2]	Potently blocks MDP-induced transcription of TNF and IL-6.[2]	Selective RIPK2 inhibitor.[2]

The Logic of Control Experiments

Effective research on **RIPK2-IN-3** necessitates a multi-pronged approach to controls, ensuring that observed effects are due to specific inhibition of RIPK2 and not off-target activities or experimental artifacts.





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References

- [1. RIPK2-IN-3 | RIP kinase | TargetMol \[targetmol.com\]](#)
- [2. Frontiers | Current advances on RIPK2 and its inhibitors in pathological processes: a comprehensive review \[frontiersin.org\]](#)
- [3. Identification of Novel Protein Kinase Receptor Type 2 Inhibitors Using Pharmacophore and Structure-Based Virtual Screening - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Inflammatory Signaling by NOD-RIPK2 Is Inhibited by Clinically Relevant Type II Kinase Inhibitors - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. RIP2 Kinase Inhibitor 3 | 1398053-50-3 | MOLNOVA \[molnova.com\]](#)
- [6. biorxiv.org \[biorxiv.org\]](#)
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